

# Dichloronickel;1,2-dimethoxyethane CAS number 29046-78-4 properties

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## Compound of Interest

Compound Name:	Dichloronickel;1,2-dimethoxyethane
Cat. No.:	B1356937

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An In-depth Technical Guide to **Dichloronickel;1,2-dimethoxyethane** (CAS: 29046-78-4)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dichloronickel;1,2-dimethoxyethane**, also known as  $\text{NiCl}_2(\text{dme})$  or Nickel(II) chloride ethylene glycol dimethyl ether complex, is a versatile and widely utilized reagent in modern organic and organometallic chemistry.<sup>[1]</sup> Its primary application lies in its role as a catalyst or precatalyst for a variety of cross-coupling reactions, which are fundamental transformations in the synthesis of complex organic molecules, including pharmaceuticals and materials science precursors.<sup>[1]</sup> This guide provides a comprehensive overview of the properties, synthesis, handling, and applications of this important nickel complex.

## Core Properties

**Dichloronickel;1,2-dimethoxyethane** is a light yellow to orange powder or crystalline solid.<sup>[1]</sup> It is notably sensitive to moisture and should be handled under an inert atmosphere.<sup>[1]</sup> The compound exhibits high thermal stability, with a decomposition temperature reported to be above 300°C.<sup>[1]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Dichloronickel;1,2-dimethoxyethane** is presented in Table 1.

Property	Value	Reference
CAS Number	29046-78-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>4</sub> H <sub>10</sub> Cl <sub>2</sub> NiO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	219.72 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Light yellow to orange powder/crystalline solid	<a href="#">[1]</a>
Melting Point	>300 °C	<a href="#">[1]</a>
Solubility	Soluble in polar aprotic solvents (e.g., THF, DMF, acetonitrile). Reacts with water.	<a href="#">[1]</a>
Sensitivity	Moisture sensitive	<a href="#">[1]</a>
Thermal Stability	Decomposes above 300°C	<a href="#">[1]</a>

## Spectral Data

Detailed spectral data for **Dichloronickel;1,2-dimethoxyethane** is not readily available in comprehensive public databases. However, infrared (IR) spectroscopy is a key technique for confirming the coordination of the 1,2-dimethoxyethane ligand to the nickel center, characterized by shifts in the C-O stretching frequencies upon complexation.[\[1\]](#)

UV-Vis spectroscopic studies of nickel(II) chloride in various solvents show characteristic absorption bands. For instance, in dimethyl sulfoxide (DMSO), NiCl<sub>2</sub> exhibits an absorption maximum.[\[3\]](#) In aqueous solutions, NiCl<sub>2</sub> shows absorption peaks at approximately 396 nm.[\[4\]](#)

## Synthesis and Handling

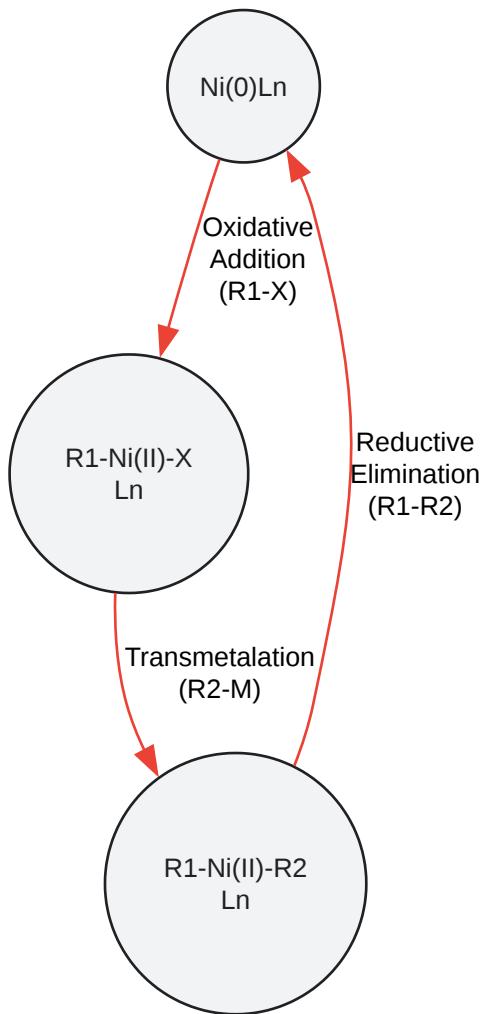
### Synthesis Workflow

The synthesis of **Dichloronickel;1,2-dimethoxyethane** is typically achieved through a two-step process starting from nickel(II) chloride hexahydrate. The general workflow is depicted in

the diagram below.



### Generalized Ni-Catalyzed Cross-Coupling Cycle



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## References

- 1. Buy Dichloronickel;1,2-dimethoxyethane | 29046-78-4 [smolecule.com]
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